

Literature on 15,16-Dihydrotanshindiol C: A Scarcity of Comparative Data

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Compound of Interest

Compound Name: 15,16-Dihydrotanshindiol C

Cat. No.: B3030361

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A comprehensive review of available scientific literature reveals a notable lack of detailed, comparative studies on the biological activities of **15,16-Dihydrotanshindiol C**. While the compound is identified as a diterpenoid and a potent thrombin inhibitor, specific quantitative data, detailed experimental protocols, and in-depth mechanistic studies are not readily available in the public domain. This scarcity of information precludes the creation of a detailed comparative guide as requested.

Initial searches identified **15,16-Dihydrotanshindiol C** as a thrombin inhibitor, primarily through product information from chemical suppliers, which referenced two key scientific papers. However, a thorough examination of these and other related publications did not yield specific experimental data for this particular compound.

One of the cited studies, Lu et al. (2015), focused on screening for direct thrombin inhibitors from *Radix Salviae Miltiorrhizae*. While this study successfully identified several potent thrombin inhibitors and reported their half-maximal inhibitory concentration (IC₅₀) values, **15,16-Dihydrotanshindiol C** was not among the compounds for which specific data was provided in the accessible parts of the publication. The study highlighted the thrombin inhibitory effects of other related compounds, including:

- 15,16-dihydrotanshinone I (IC₅₀: 29.39 μ M)
- Cryptotanshinone (IC₅₀: 81.11 μ M)
- Tanshinone IIA (IC₅₀: 66.60 μ M)

The second cited reference, Sieniawska et al. (2021), investigated the antimycobacterial properties of tanshinones. While the supplementary data of this paper mentions "15,16-dihydrotanshindiol B/C," its primary focus is on the disruption of the mycobacterial cell envelope and oxidative stress, not on thrombin inhibition.[1]

Further extensive searches for experimental studies, biological activity data, and mechanism of action research specifically for **15,16-Dihydrotanshindiol C** did not uncover the necessary quantitative data to construct the requested comparative guide with detailed tables and diagrams.

Conclusion:

Based on the available scientific literature, a detailed comparison guide for **15,16-Dihydrotanshindiol C** cannot be generated at this time. The specific experimental data required for such a guide, including IC50 values for its thrombin inhibition activity and detailed experimental protocols, are not present in the currently accessible scientific publications. Researchers, scientists, and drug development professionals interested in this compound may need to conduct primary research to establish these foundational data points.

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References

- 1. Tanshinones target drug-resistant tuberculosis: efficacy, selectivity, and potential mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
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